

Verifying the Molecular Weight of 5CCB with Mass Spectrometry: A Comparative Guide

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Compound of Interest

Compound Name: 4'-(*Trans*-4-pentylcyclohexyl)-[1,1'-biphenyl]-4-carbonitrile

Cat. No.: B1294710

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For researchers, scientists, and drug development professionals, accurate molecular weight determination is a critical first step in compound verification. This guide provides a comparative overview of the theoretical molecular weight of the liquid crystal 5CCB (*trans*-4-(4-Pentylcyclohexyl)-4-biphenylcarbonitrile) and its verification using mass spectrometry.

The liquid crystal 5CCB, identified by its CAS number 68065-81-6, possesses a molecular formula of C₂₄H₂₉N.^{[1][2][3][4][5][6]} This information allows for the calculation of its theoretical molecular weight, a fundamental parameter for its identification and characterization. This guide outlines a detailed experimental protocol for the verification of this molecular weight using Electrospray Ionization Mass Spectrometry (ESI-MS), a soft ionization technique well-suited for the analysis of organic molecules.^{[7][8][9]}

Data Presentation: Theoretical vs. Experimental Molecular Weight

A direct comparison between the theoretical (calculated) molecular weight and the experimentally determined molecular weight from mass spectrometry provides a clear validation of the compound's identity. The following table summarizes these values for 5CCB.

Parameter	Value	Source
Chemical Name	trans-4'-(4-Pentylcyclohexyl)-4-biphenylcarbonitrile	[1] [4] [5] [6] [10] [11]
CAS Number	68065-81-6	[1] [2] [3] [4]
Molecular Formula	C ₂₄ H ₂₉ N	[1] [2] [3] [4] [5] [6]
Theoretical Molecular Weight (Monoisotopic)	331.23 g/mol	Calculated
Hypothetical Experimental m/z ([M+H] ⁺)	332.24	ESI-MS
Hypothetical Experimental m/z ([M+Na] ⁺)	354.22	ESI-MS

Note: The experimental values are hypothetical and represent expected outcomes from ESI-MS analysis, which typically involves the formation of protonated ([M+H]⁺) or sodiated ([M+Na]⁺) adducts.

Experimental Protocol: ESI-MS Analysis of 5CCB

This section details the methodology for verifying the molecular weight of 5CCB using Electrospray Ionization Mass Spectrometry.

Objective: To determine the experimental molecular weight of 5CCB and compare it to the theoretical value.

Materials:

- 5CCB sample
- High-purity methanol (LC-MS grade)
- High-purity water (LC-MS grade)
- Formic acid (LC-MS grade)

- Mass spectrometer with an ESI source

Procedure:

- Sample Preparation:

- Prepare a stock solution of 5CCB at a concentration of 1 mg/mL in methanol.
 - From the stock solution, prepare a dilute sample solution of 1 µg/mL in a 50:50 (v/v) methanol/water solution containing 0.1% formic acid. The formic acid facilitates protonation of the analyte.

- Instrumentation:

- Set up the ESI-MS system. A typical configuration would be a high-resolution mass spectrometer such as a time-of-flight (TOF) or Orbitrap instrument.
 - Calibrate the mass spectrometer according to the manufacturer's instructions to ensure high mass accuracy.

- ESI-MS Parameters:

- Ionization Mode: Positive ion mode is selected to detect the protonated molecule $[M+H]^+$.
 - Capillary Voltage: Set to a typical value for small molecule analysis, e.g., 3.5 kV.
 - Nebulizing Gas Pressure: Set to an appropriate pressure, e.g., 30 psi.
 - Drying Gas Flow Rate: Set to a suitable flow rate, e.g., 8 L/min.
 - Drying Gas Temperature: Set to a temperature that facilitates solvent evaporation without causing thermal degradation of the analyte, e.g., 300 °C.

- Mass Range: Scan a mass range that will encompass the expected ions, for example, m/z 100-500.

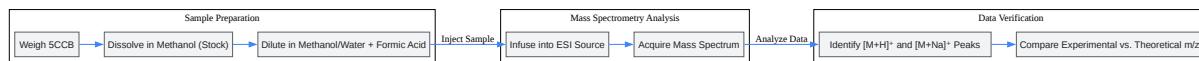
- Data Acquisition:

- Infuse the prepared 5CCB sample solution into the ESI source at a constant flow rate, for instance, 5 μ L/min, using a syringe pump.
- Acquire the mass spectrum. The data should show a prominent peak corresponding to the protonated molecule $[M+H]^+$. Other adducts, such as the sodium adduct $[M+Na]^+$, may also be observed.

- Data Analysis:
 - Identify the peak corresponding to the $[M+H]^+$ ion. The m/z value of this peak will be approximately 1.0078 Da (the mass of a proton) greater than the monoisotopic mass of the neutral 5CCB molecule.
 - Compare the experimentally determined m/z value with the calculated theoretical m/z for $[C_{24}H_{29}N+H]^+$.
 - If present, also analyze the m/z of the $[M+Na]^+$ peak, which will be approximately 22.9898 Da (the mass of a sodium ion) greater than the monoisotopic mass of 5CCB.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the verification of the molecular weight of 5CCB using mass spectrometry.



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Experimental workflow for molecular weight verification.

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References

- 1. 68065-81-6 CAS MSDS (trans-4'-(4-Pentylcyclohexyl)-4-biphenylcarbonitrile) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. CAS RN 68065-81-6 | Fisher Scientific [fishersci.com]
- 3. CAS No.68065-81-6 | 4'-(trans-4-Pentylcyclohexyl)-1,1'-biphenyl-4-carbonitrile | chem960.com [chem960.com]
- 4. 4-pentyloxy-4'-cyanobiphenyl (5CCB) CAS 68065-81-6 99.5% - Factory - Price - Hong Jin [m.hongjinchem.com]
- 5. calpaclab.com [calpaclab.com]
- 6. 68065-81-6 | 4'-(trans-4-Pentylcyclohexyl)-[1,1'-biphenyl]-4-carbonitrile - Aromsyn Co.,Ltd. [aromsyn.com]
- 7. Applications of electrospray ionization mass spectrometry to neutral organic molecules including fullerenes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. An Organic Chemist's Guide to Electrospray Mass Spectrometric Structure Elucidation - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Electrospray ionization - Wikipedia [en.wikipedia.org]
- 10. lookchem.com [lookchem.com]
- 11. 4'-(trans-4-Amylcyclohexyl)biphenyl-4-carbonitrile 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
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